

# ER-27319 maleate stability and storage conditions

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## Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B1671605

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## ER-27319 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ER-27319 maleate**. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reliable experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ER-27319 maleate**?

A1: For long-term storage, it is recommended to store solid **ER-27319 maleate** at -20°C for up to three years or at 4°C for up to two years.<sup>[1]</sup> For shorter periods, storage at +4°C with desiccation is also advised.<sup>[2][3]</sup>

Q2: How should I prepare and store stock solutions of **ER-27319 maleate**?

A2: Stock solutions are typically prepared in dimethyl sulfoxide (DMSO).<sup>[1][2]</sup> For optimal stability, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Store these aliquots at -80°C for up to six months or at -20°C for up to one month.<sup>[1][4]</sup>

Q3: What is the solubility of **ER-27319 maleate**?

A3: **ER-27319 maleate** is soluble in DMSO up to 125 mg/mL (315.31 mM) and in water up to 29.71 mg/mL (75 mM).[1][2] Note that for high concentrations in DMSO, ultrasonic assistance may be necessary.[1]

Q4: Is **ER-27319 maleate** sensitive to light?

A4: While specific photostability data is not readily available, it is good laboratory practice to protect all research compounds from prolonged exposure to light. Store the solid compound and its solutions in light-protecting containers or in the dark.

Q5: What are the general handling precautions for **ER-27319 maleate**?

A5: Handle **ER-27319 maleate** in a well-ventilated area, preferably in a chemical fume hood.[5] Avoid the formation of dust and aerosols.[5] Personal protective equipment, including safety glasses and chemical-resistant gloves, should be worn.[5] Avoid exposure to heat and moisture.[5]

## Troubleshooting Guide

Q1: I left my stock solution of **ER-27319 maleate** at room temperature for a few hours. Is it still usable?

A1: While there is no specific data on the short-term stability of **ER-27319 maleate** solutions at room temperature, it is generally recommended to minimize such exposures. If the exposure was for a short period, the solution may still be viable for non-critical experiments. However, for sensitive assays, it is advisable to use a freshly prepared solution or an aliquot that has been stored correctly to ensure the accuracy of your results.

Q2: My **ER-27319 maleate** solution appears to have precipitated after thawing. What should I do?

A2: Precipitation upon thawing can sometimes occur, especially with concentrated stock solutions. Gently warm the vial to 37°C and vortex or sonicate to redissolve the compound completely before use. Ensure the compound is fully dissolved before making further dilutions.

Q3: Can I store my **ER-27319 maleate** stock solution at 4°C?

A3: It is not recommended to store stock solutions of **ER-27319 maleate** at 4°C for extended periods. The stability of the compound in solution is significantly better at -20°C or -80°C.<sup>[1][4]</sup> Storing at 4°C may lead to degradation and reduce the shelf-life of the solution.

## Data Summary

Table 1: Recommended Storage Conditions for **ER-27319 Maleate**

Form	Storage Temperature	Duration	Source
Solid	-20°C	3 years	<sup>[1]</sup>
Solid	4°C	2 years	<sup>[1]</sup>
Solid	+4°C (desiccated)	Not specified	<sup>[2][3]</sup>
In DMSO	-80°C	6 months	<sup>[1][4]</sup>
In DMSO	-20°C	1 month	<sup>[1][6]</sup>

## Experimental Protocols

While specific stability testing protocols for **ER-27319 maleate** are not publicly available, a general approach to assessing compound stability in solution can be outlined.

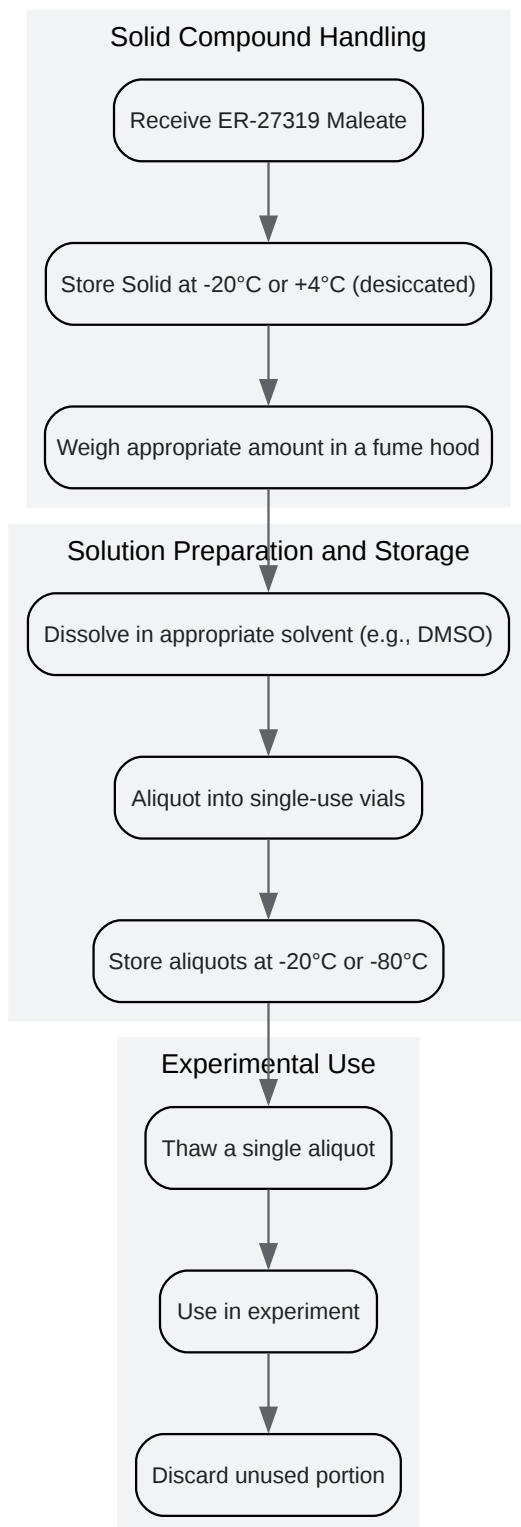
Protocol: General Protocol for Assessing Solution Stability

- **Solution Preparation:** Prepare a stock solution of **ER-27319 maleate** in a relevant solvent (e.g., DMSO) at a known concentration.
- **Initial Analysis (T=0):** Immediately after preparation, analyze the solution using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) to determine the initial purity and concentration.
- **Storage:** Aliquot the solution into several vials and store them under the desired conditions (e.g., different temperatures, light/dark conditions).

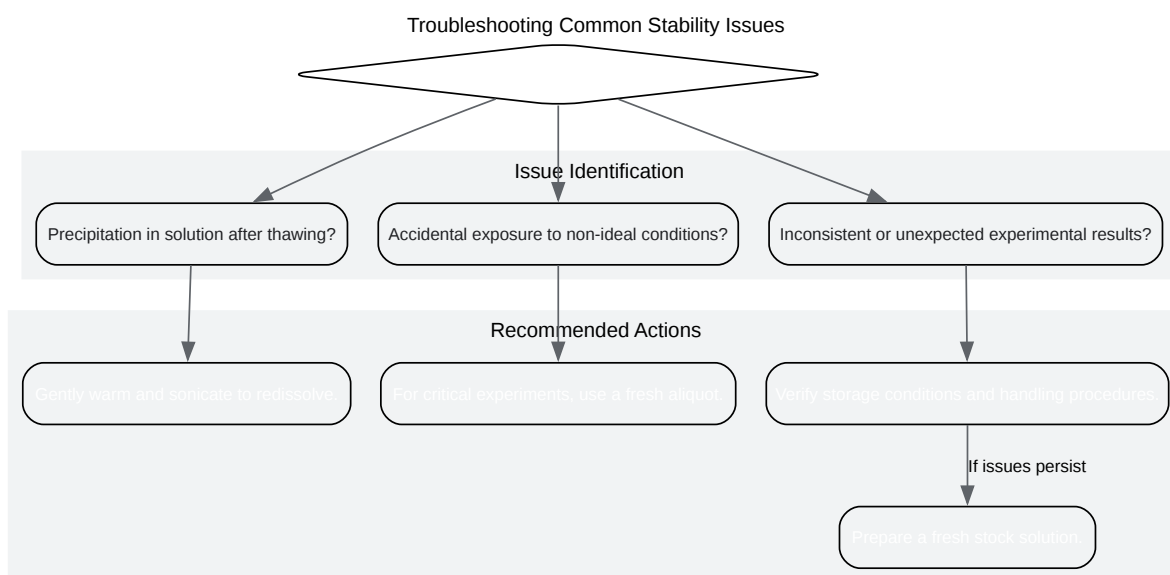
- **Time-Point Analysis:** At regular intervals (e.g., 1, 2, 4, 8 weeks), retrieve an aliquot from each storage condition.
- **Sample Analysis:** Analyze the retrieved aliquots using the same HPLC method as in the initial analysis.
- **Data Evaluation:** Compare the purity and concentration of the stored samples to the initial T=0 sample. A significant decrease in purity or concentration indicates degradation of the compound under those storage conditions.

## Visualizations

## Experimental Workflow for ER-27319 Maleate Handling

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Caption: A general workflow for handling and storing **ER-27319 maleate** to ensure compound integrity.



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Caption: A decision-making guide for troubleshooting common issues related to **ER-27319 maleate** stability.

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## References

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